

Application Note: Preparation of a Standard Solution of Ammonium Cobalt (II) Sulfate Hexahydrate

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Compound of Interest

Compound Name: *Ammonium cobalt (II) sulfate hexahydrate*

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the preparation of a standard solution of **Ammonium Cobalt (II) Sulfate Hexahydrate**. This reagent is integral in various scientific applications, including its use as a spectroscopic standard, in cobalt electroplating, as a catalyst, and in the production of ceramics.^[1] The protocol outlines the necessary materials, safety precautions, and a step-by-step procedure for preparing a solution of a specified molarity.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ammonium Cobalt (II) Sulfate Hexahydrate** is provided below.

Property	Value
Chemical Formula	$(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$
Molecular Weight	395.23 g/mol
Appearance	Pink to red crystalline solid
Solubility	Soluble in water, insoluble in alcohol
Density	1.902 g/mL at 25°C
Melting Point	120°C (decomposes)

Materials and Equipment

3.1. Chemicals:

- **Ammonium Cobalt (II) Sulfate Hexahydrate** ($(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$), ACS reagent grade or higher
- Deionized or distilled water

3.2. Glassware and Equipment:

- Analytical balance
- Weighing paper or boat
- Beaker (appropriate size for the volume of solution)
- Glass stirring rod
- Volumetric flask (e.g., 100 mL, 250 mL, 500 mL, or 1 L) with stopper
- Funnel
- Wash bottle with deionized or distilled water
- Spatula

- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat

Safety Precautions

Ammonium Cobalt (II) Sulfate Hexahydrate is a hazardous substance and must be handled with appropriate care.

- Hazard Statements: Harmful if swallowed or inhaled. Causes skin and eye irritation. May cause an allergic skin reaction. Very toxic to aquatic life with long-lasting effects.[2][3] The substance is also hygroscopic.[2]
- Precautionary Measures:
 - Always work in a well-ventilated area or under a chemical fume hood.[4]
 - Wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat, to prevent skin and eye contact.[2][4][5]
 - Avoid breathing dust.[4]
 - Wash hands thoroughly after handling the chemical.[2]
 - Store the chemical in a tightly sealed container in a cool, dry place.[6]
 - Dispose of waste in accordance with local, state, and federal regulations.[3]

Experimental Protocol

This protocol provides instructions for preparing a 0.1 M standard solution of **Ammonium Cobalt (II) Sulfate Hexahydrate**. The procedure can be adapted for different concentrations and volumes by adjusting the mass of the solute accordingly.

5.1. Calculation of Required Mass

To prepare a standard solution, the required mass of the solute must be calculated based on the desired molarity and volume.[7]

The formula to calculate the mass is:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$$

Example Calculation for 100 mL of a 0.1 M solution:

- $\text{Mass (g)} = 0.1 \text{ mol/L} \times 395.23 \text{ g/mol} \times 0.1 \text{ L}$
- $\text{Mass (g)} = 3.9523 \text{ g}$

5.2. Step-by-Step Procedure

- **Weighing the Solute:** Accurately weigh out the calculated mass (e.g., 3.9523 g for a 0.1 M solution in 100 mL) of **Ammonium Cobalt (II) Sulfate Hexahydrate** using an analytical balance.
- **Dissolving the Solute:** Transfer the weighed solid into a clean beaker. Add a portion (approximately half of the final volume) of deionized or distilled water to the beaker. Stir the mixture with a clean glass rod until the solid is completely dissolved.
- **Transfer to Volumetric Flask:** Carefully transfer the solution from the beaker into a clean volumetric flask of the desired final volume (e.g., 100 mL) using a funnel.
- **Rinsing:** Rinse the beaker, stirring rod, and funnel with a small amount of deionized water, and add the rinsings to the volumetric flask to ensure all of the solute is transferred. Repeat this step two to three times.
- **Dilution to Final Volume:** Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Mixing:** Stopper the volumetric flask and invert it several times (approximately 10-15 times) to ensure the solution is homogeneous.

Data Presentation

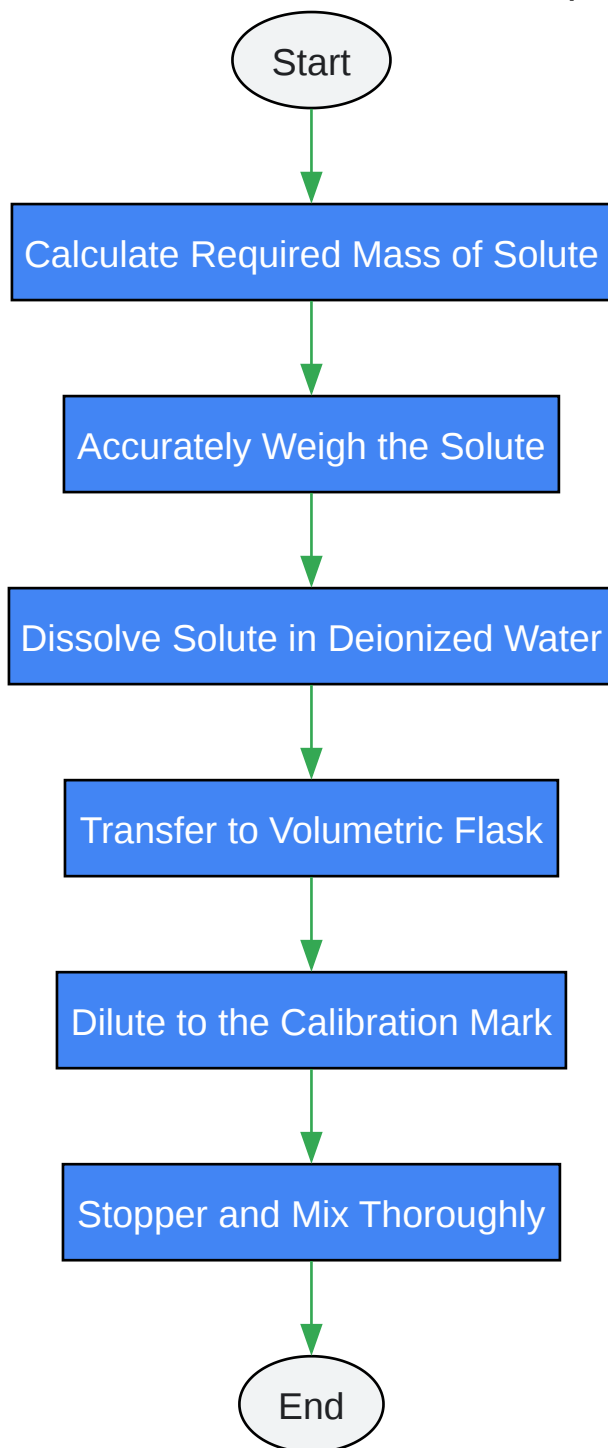
The following table should be used to document the preparation of the standard solution.

Parameter	Value
Chemical Name	Ammonium Cobalt (II) Sulfate Hexahydrate
Desired Molarity (M)	
Final Volume (mL)	
Calculated Mass (g)	
Actual Mass Weighed (g)	
Date of Preparation	
Prepared By	

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the standard solution.

Workflow for Standard Solution Preparation



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Caption: Experimental workflow for preparing a standard solution.

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